

optimizing ospemifene treatment adherence in postmenopausal women

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Compound Focus: Ospemifene

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Ospemifene Pharmacokinetic Profile

The following table summarizes the single-dose and steady-state pharmacokinetic parameters of **ospemifene** (60 mg dose) in postmenopausal women, as reported in a Phase 1 study [1].

Parameter	Single-Dose (Geometric Mean)	Steady-State (Mean)	Notes
Time to Max Concentration (t~max~)	1.50 hours (median)	Information not specified	Rapidly absorbed after oral administration
Max Concentration (C~max~)	612 ng/mL	Information not specified	
Elimination Half-Life (t~1/2~)	24.5 hours	29.1 hours	Minimal accumulation upon multiple dosing
Time to Reach Steady State	Not Applicable	By Day 7	With once-daily dosing

Parameter	Single-Dose (Geometric Mean)	Steady-State (Mean)	Notes
Key Metabolites	4-hydroxyospemifene, 4'-hydroxyospemifene	4-hydroxyospemifene, 4'-hydroxyospemifene	Extensively metabolized
Primary Route of Elimination	Fecal (75% of administered dose over 240 hours)	Information not specified	

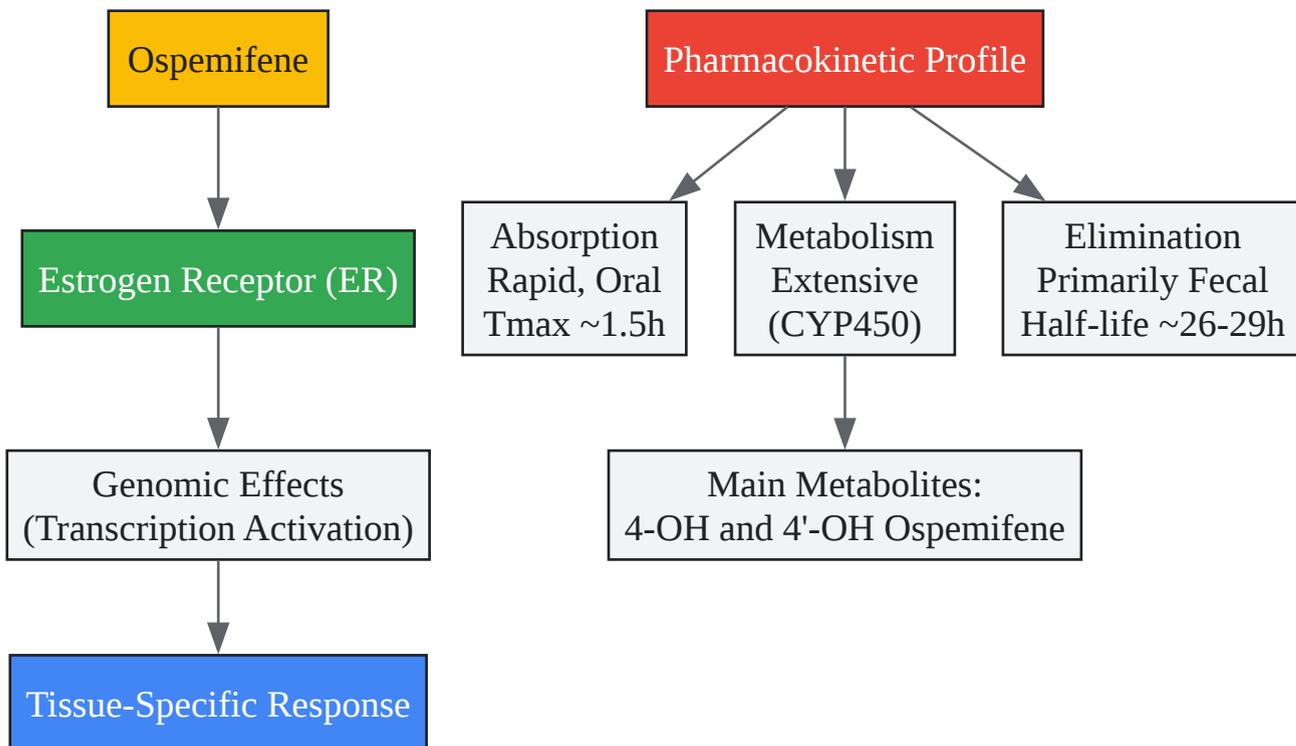
Experimental Protocol: Pharmacokinetic Studies

The pharmacokinetic data in the table above were characterized through two open-label Phase 1 studies in healthy postmenopausal women. Here is a detailed methodology [1]:

- **Study Design:**
 - **Single-Dose Study:** 6 subjects received a single oral 60 mg dose of [3H]-**ospemifene**. Blood, urine, and fecal samples were collected pre-dose and serially up to 240 hours post-dose.
 - **Multiple-Dose Study:** 12 subjects received 60 mg of **ospemifene** once daily for 9 days. Blood samples were collected pre-dose and serially post-dose on Day 1, pre-dose on Days 7 and 8, and pre-dose and serially post-dose on Day 9.
- **Bioanalytical Methods:** Plasma concentrations of **ospemifene** and its metabolites were determined. The specific method for analyzing the radioactive tracer in the single-dose study was not detailed, while the multiple-dose study likely used a method like LC-MS/MS.

Ospemifene's Mechanism of Action Pathway

The following diagram illustrates the core mechanism of action of **ospemifene** as a Selective Estrogen Receptor Modulator (SERM) and its key pharmacokinetic profile.



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FAQ for Researchers

- **What is the clinical evidence for once-daily dosing of ospemifene?** The multiple-dose pharmacokinetic study confirmed that steady-state concentrations of **ospemifene** are reached by Day 7 of once-daily dosing, with minimal accumulation of the parent drug or its main metabolites. This supports a once-daily dosing regimen for clinical use [1].
- **How is ospemifene metabolized, and what are the primary metabolites?** **Ospemifene** undergoes extensive metabolism. The two primary metabolites identified in human plasma are **4-hydroxyospemifene** and **4'-hydroxyospemifene** [1]. The specific cytochrome P450 enzymes involved were not detailed in the provided study.
- **What are the key physicochemical properties of ospemifene?** The study reported that **ospemifene** has **high plasma protein binding** and a **high volume of distribution**, suggesting extensive tissue distribution. It is also efficiently eliminated [1].

Guidance for Further Research

Since the search results lack specific troubleshooting content for **ospemifene** experiments, you may need to investigate further:

- **Consult Full-Text Articles:** Review the complete primary publication for the Phase 1 study [1] for finer methodological details.
- **Expand Literature Search:** Look for later-phase clinical trials and post-marketing studies on **ospemifene**, which often contain more detailed analyses of adherence, drug interactions, and individual variability.
- **Explore Drug Master File:** For formulation-related issues, chemical stability data, and detailed analytical methods, regulatory documents submitted to agencies like the FDA can be invaluable sources of technical information.

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References

1. Single-dose and steady-state pharmacokinetics of ... [pubmed.ncbi.nlm.nih.gov]

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